Technical Whitepaper: Ethyl 4-morpholinepropionate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Ethyl 4-morpholinepropionate*
CAS No.:	*20120-24-5*
Cat. No.:	*B1346931*

Get Quote

Chemical Identity, Synthesis, and Application in Pharmaceutical Development

Part 1: Executive Summary

Ethyl 4-morpholinepropionate (CAS: 20120-24-5), more formally known as Ethyl 3-morpholinopropionate, is a bifunctional heterocyclic intermediate critical to the synthesis of morpholine-containing pharmaceuticals and agrochemicals. Characterized by a tertiary amine within a morpholine ring and a reactive ethyl ester tail, it serves as a versatile "chassis" molecule. Its dual functionality allows for orthogonal modification: the ester group undergoes hydrolysis or transesterification to attach pharmacophores, while the morpholine nitrogen provides solubility enhancement and hydrogen-bond accepting capability, a key feature in optimizing the pharmacokinetic profiles of CNS-active drugs.

This guide details the physicochemical standards, validated synthesis protocols, and reactivity profiles necessary for the rigorous integration of this compound into high-throughput screening (HTS) and lead optimization workflows.

© 2026 BenchChem. All rights reserved.

Part 2: Chemical Identity & Physicochemical Properties[1][2][3]

Nomenclature and Identification[4]

- IUPAC Name: Ethyl 3-(morpholin-4-yl)propanoate[1]
- Common Synonyms: Ethyl 3-morpholinopropionate; 4-Morpholinepropanoic acid ethyl ester; Ethyl beta-morpholinopropionate.
- CAS Registry Number: 20120-24-5[2][3][1][4][5][6]
- Molecular Formula: Cngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

  H

  NO

  [3][1][4]
- Molecular Weight: 187.24 g/mol [2][3][4][6]
- SMILES:CCOC(=O)CCN1CCOCC1

Physicochemical Constants

The following data represents the free base form. Researchers must note that commercial samples may occasionally be supplied as hydrochloride salts, which appear as white solids (MP ~130°C), whereas the free base is a liquid.

© 2026 BenchChem. All rights reserved.

Property	Value	Condition/Note
Physical State	Clear Liquid	@ 20°C (Free Base)
Color	Colorless to Light Yellow	Oxidation leads to yellowing
Boiling Point	118 °C	@ 12 mmHg (Vacuum Distillation required)
Density	1.040 g/mL	@ 25°C
Refractive Index ( )	1.4550 – 1.4600	Purity indicator
pKa (Predicted)	6.60 ± 0.10	Basic nitrogen (Morpholine ring)
Solubility	Miscible	Ethanol, Ethyl Acetate, DCM, Chloroform
Water Solubility	Moderate	Soluble, but lipophilic character dominates

Part 3: Synthesis & Production Mechanism[9]

The Michael Addition Pathway

The industrial and laboratory standard for synthesizing Ethyl 3-morpholinopropionate is the aza-Michael addition of morpholine to ethyl acrylate. This reaction is atom-economical (100% atom economy) and typically requires no solvent, though ethanol can be used to moderate the exotherm.

Mechanism:

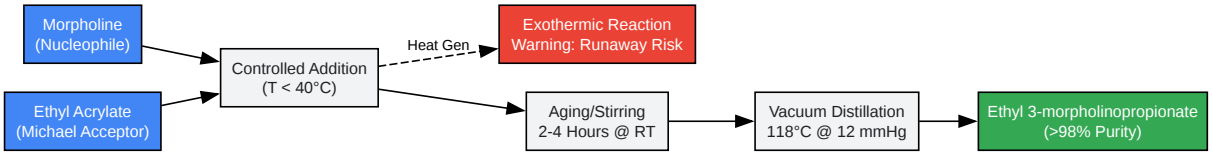
- Nucleophilic Attack: The lone pair on the morpholine nitrogen attacks the -carbon of the ethyl acrylate (Michael acceptor).
- Enolate Formation: The electron density shifts to form a transient enolate intermediate.

© 2026 BenchChem. All rights reserved.

- Proton Transfer: The enolate abstracts a proton (often from the amine in non-neutral conditions or via solvent exchange) to tautomerize back to the stable ester.

Visualization: Synthesis Workflow

The following diagram illustrates the reaction flow and critical process control points.



Click to download full resolution via product page

Caption: Aza-Michael addition workflow. Temperature control during mixing is critical to prevent polymerization of ethyl acrylate.

Part 4: Reactivity Profile & Applications

Chemical Reactivity

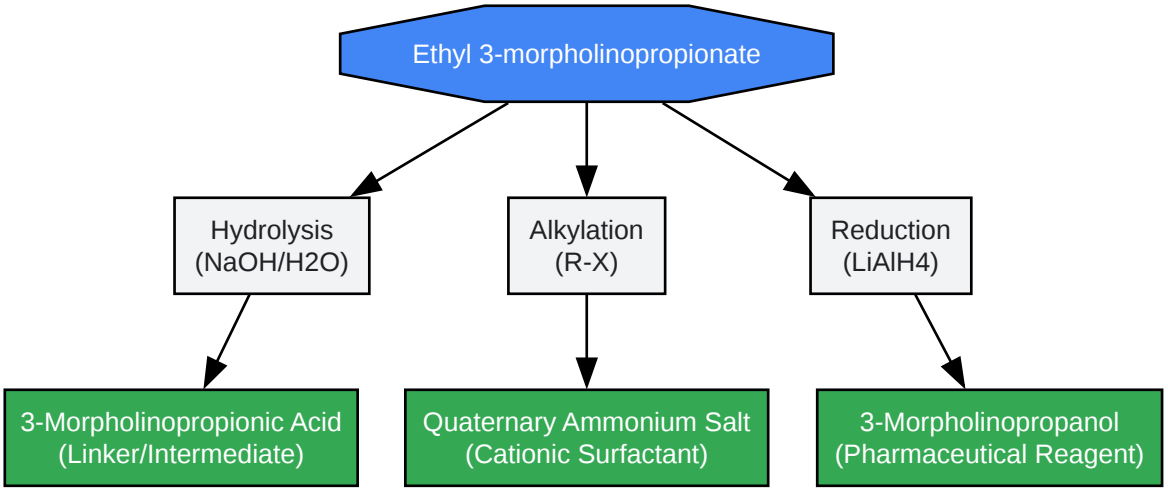
Ethyl 3-morpholinopropionate acts as a bifunctional building block. Its reactivity is dictated by the basic morpholine nitrogen and the electrophilic ester carbonyl.

- Hydrolysis (Saponification):
  - Treatment with aqueous NaOH or LiOH yields 3-morpholinopropionic acid. This acid is a common linker in peptide synthesis and drug conjugation.
  - Note: Acidic hydrolysis is slower due to protonation of the nitrogen, which creates electrostatic repulsion against the attacking hydronium ion.
- Transesterification:
  - Reaction with complex alcohols (e.g., PEG-OH) allows for the creation of morpholine-functionalized polymers or surfactants.

© 2026 BenchChem. All rights reserved.

- N-Alkylation (Quaternization):
  - Reaction with alkyl halides (e.g., Methyl Iodide) produces quaternary ammonium salts. These derivatives are highly water-soluble and used as cationic surfactants or phase transfer catalysts.

Visualization: Reactivity Network



Click to download full resolution via product page

Caption: Divergent synthesis pathways. The ester and amine functionalities allow access to acids, alcohols, and quaternary salts.

Part 5: Validated Experimental Protocol

Protocol: Synthesis of Ethyl 3-morpholinopropionate via Aza-Michael Addition

Objective: Synthesize 50g of high-purity intermediate without chromatographic purification.

Materials:

- Morpholine (ReagentPlus®, ≥99%)
- Ethyl Acrylate (stabilized with MEHQ)
- Ethanol (Absolute, optional solvent)

© 2026 BenchChem. All rights reserved.

- Glassware: 250mL 3-neck Round Bottom Flask (RBF), Dropping Funnel, Thermometer, Reflux Condenser.

Procedure:

- Setup: Charge the RBF with Morpholine (1.05 eq). The slight excess ensures complete consumption of the acrylate, which is harder to remove.
- Cooling: Place the RBF in an ice-water bath. Cool to <10°C.
- Addition: Add Ethyl Acrylate (1.0 eq) dropwise via the dropping funnel.
  - Critical Step: Monitor temperature. Do not allow T > 35°C. The reaction is highly exothermic. Rapid addition can lead to runaway polymerization of the acrylate.
- Reaction: Once addition is complete, remove the ice bath. Stir at Room Temperature (25°C) for 3 hours.
  - Validation: Monitor via TLC (Mobile phase: 10% MeOH in DCM). The acrylate spot should disappear.
- Workup: No aqueous workup is required if neat.
- Purification: Perform vacuum distillation.
  - Fraction 1: Unreacted Morpholine (lower BP).
  - Fraction 2: Ethyl 3-morpholinopropionate (BP 118°C @ 12 mmHg).[2]
- Yield: Expected yield >90%.

Part 6: Safety & Handling (E-E-A-T)

Hazard Classification (GHS):

- Signal Word: WARNING
- H315: Causes skin irritation.[7][8][9][10]

© 2026 BenchChem. All rights reserved.

- H319: Causes serious eye irritation.[7][8][9][10]

Storage Protocol:

- Atmosphere: Store under nitrogen or argon. The morpholine nitrogen is susceptible to slow oxidation (N-oxide formation) upon prolonged exposure to air.
- Temperature: Cool, dry place (2-8°C preferred for long-term storage).
- Incompatibility: Strong oxidizing agents and strong acids.

First Aid:

- Eye Contact: Rinse immediately with plenty of water for 15 minutes.[9][11][12] The basicity of the amine can cause corneal damage if not treated.
- Skin: Wash with soap and water.[9][12] Do not use organic solvents (ethanol) to wash skin, as this may increase transdermal absorption.

References

- National Institutes of Health (NIH) - PubChem. (2025). Compound Summary: Ethyl 3-morpholinopropionate.[3][1] Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 4-Morpholinepropanoic acid, ethyl ester | CymitQuimica [cymitquimica.com]
- 2. chemimpex.com [chemimpex.com]
- 3. Ethyl 3-(Morpholino)propionate | CymitQuimica [cymitquimica.com]
- 4. 20120-24-5 CAS MSDS (ETHYL 3-(4-MORPHOLINO)PROPIONATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]

- 5. ETHYL 3-(4-MORPHOLINO)PROPIONATE | 20120-24-5 [chemicalbook.com]
- 6. GSRS [gsrs.ncats.nih.gov]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. carlroth.com [carlroth.com]
- 9. assets.thermofisher.cn [assets.thermofisher.cn]
- 10. Ethyl 3-bromopropionate | C5H9BrO2 | CID 68320 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. johndwalsh.com [johndwalsh.com]
- 12. fishersci.com [fishersci.com]

- To cite this document: BenchChem. [Technical Whitepaper: Ethyl 4-morpholinepropionate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346931/docs#technical-whitepaper-ethyl-4-morpholinepropionate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.